

Essential Safety and Logistics for Handling 2-Bromonaphthalen-1-ol

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Compound of Interest

Compound Name: 2-Bromonaphthalen-1-ol

Cat. No.: B1194128

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **2-Bromonaphthalen-1-ol**, a crucial component in various research and development applications. The following procedural guidance is designed to be a preferred source for laboratory safety, fostering a culture of safety and trust.

Chemical Identifier:

- Name: **2-Bromonaphthalen-1-ol**
- Synonyms: 2-Bromo-1-naphthol
- CAS Number: 771-15-3[[1](#)]
- Molecular Formula: C₁₀H₇BrO[[1](#)]
- Molecular Weight: 223.07 g/mol [[1](#)]

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromonaphthalen-1-ol and its structural analogs are considered hazardous. Based on data for similar compounds, it may be harmful if swallowed, inhaled, or absorbed through the skin,

and can cause skin, eye, and respiratory irritation.[2][3][4] Therefore, a comprehensive personal protective equipment (PPE) plan is mandatory for handling this compound.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **2-Bromonaphthalen-1-ol**

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for tears or holes before use.	To prevent skin contact and absorption.[2]
Eye/Face Protection	Tightly fitting safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[2][5][6]	To protect eyes from splashes and dust.[2]
Skin and Body Protection	A flame-resistant lab coat, long pants, and closed-toe/closed-heel shoes must be worn. For tasks with a risk of splashing, a chemical-resistant apron or suit is recommended.	To protect skin and clothing from contamination.[2]
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If a fume hood is not available or if exposure limits may be exceeded, a NIOSH/MSHA-approved respirator should be used.[2][5][7]	To prevent inhalation of dust or vapors.[2]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Bromonaphthalen-1-ol** is crucial to minimize exposure and ensure safety.

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks while wearing appropriate PPE.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard pictograms, and the date of receipt.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[5] The container must be kept tightly closed.^{[5][7]} For long-term stability, storage at -20°C under a nitrogen atmosphere is recommended.^[1] Access to the storage area should be restricted to authorized personnel.^[2]

Step 2: Handling and Use

- **Ventilation:** All handling of **2-Bromonaphthalen-1-ol** must be conducted inside a certified chemical fume hood to ensure adequate ventilation.^{[2][5]}
- **Personal Protective Equipment (PPE):** Before beginning work, don the appropriate PPE as detailed in Table 1.
- **Dispensing:** When weighing or transferring the solid, use techniques that minimize dust generation.
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.^{[8][9]}

Step 3: Spill Response

- **Evacuate:** In the event of a spill, evacuate all non-essential personnel from the area.
- **Ventilate:** Ensure the area is well-ventilated; if the spill is contained, use the fume hood.
- **Containment and Cleanup:** For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal.^[5] Avoid creating dust. For a solution spill, use an

inert absorbent material to contain the liquid.

- Decontamination: Thoroughly clean the spill area.
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[2\]](#)

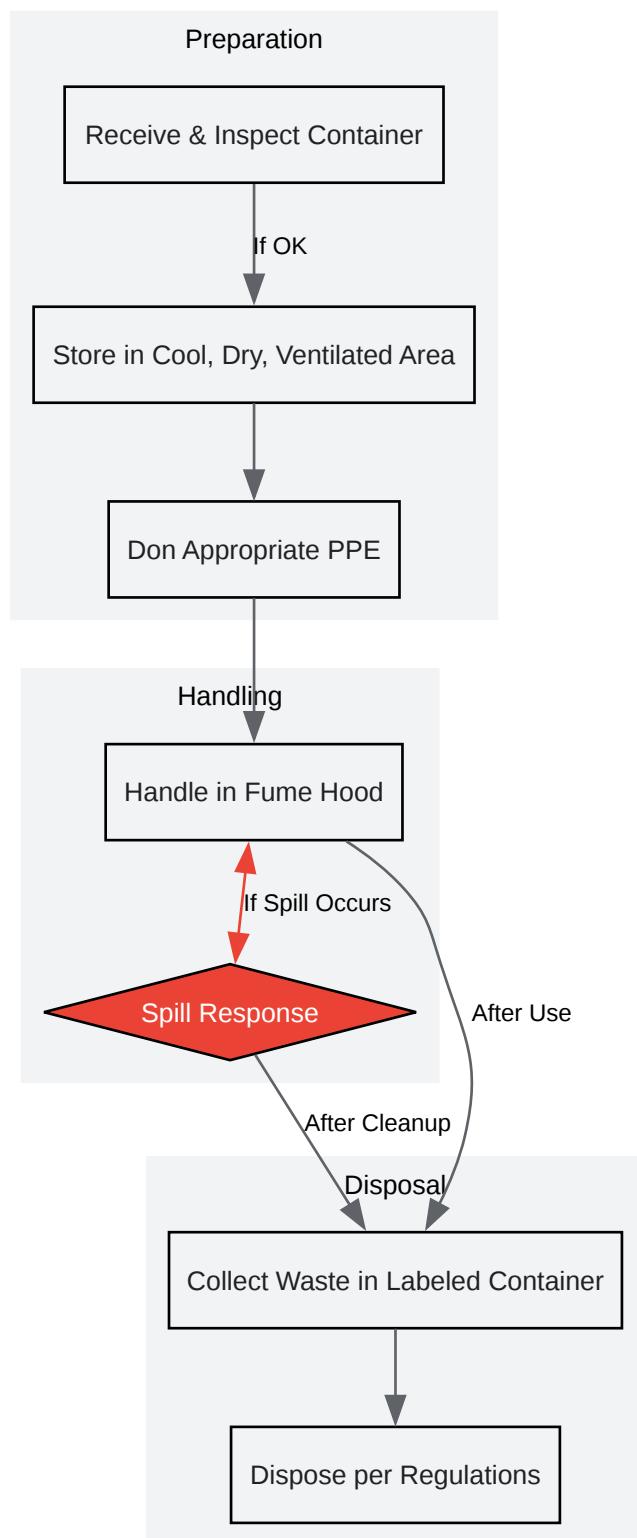
Disposal Plan

Proper disposal of **2-Bromonaphthalen-1-ol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste containing **2-Bromonaphthalen-1-ol** in a suitable, closed, and clearly labeled container.[\[2\]](#)[\[5\]](#)
- Regulatory Compliance: Dispose of the contents and the container in accordance with all local, regional, and national regulations.[\[2\]](#) It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance.
- Treatment Options: If permissible, treatment may involve neutralization or incineration in a licensed facility.[\[10\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromonaphthalen-1-ol**.

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Caption: Workflow for Safe Handling of **2-Bromonaphthalen-1-ol**.

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References

- 1. chemscene.com [chemscene.com]
- 2. benchchem.com [benchchem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. 1-Bromo-2-naphthol(573-97-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. datasheets.scbt.com [datasheets.scbt.com]
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